

Application Notes and Protocols for Olivine Carbonation in CO2 Sequestration

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Compound of Interest

Compound Name: Olivine

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These application notes provide a comprehensive overview and detailed protocols for the experimental setup of **olivine** carbonation, a promising method for carbon dioxide (CO₂) sequestration. The following sections detail the underlying chemical principles, experimental methodologies for both ex-situ and in-situ carbonation, and analytical techniques for monitoring the process.

Introduction to Olivine Carbonation

Olivine, a magnesium iron silicate mineral ((Mg,Fe)₂SiO₄), is abundant in mafic and ultramafic rocks and represents a significant potential feedstock for CO₂ sequestration.^{[1][2]} The fundamental principle of **olivine** carbonation lies in the reaction of CO₂ with the mineral to form stable and environmentally benign carbonate minerals, primarily magnesite (MgCO₃), thus permanently storing the CO₂.^{[3][4]} The overall chemical reaction can be simplified as:



The efficiency and rate of this reaction are influenced by several key parameters, including temperature, CO₂ partial pressure, **olivine** particle size, and the presence of catalysts or additives.^{[5][6]} Research has shown that optimal temperatures for **olivine** carbonation are typically in the range of 185-200°C.^{[1][2][7]}

Experimental Setups: Ex-situ vs. In-situ Carbonation

Olivine carbonation can be carried out using two primary approaches: ex-situ and in-situ.

- Ex-situ carbonation involves mining the **olivine** and reacting it with CO₂ in a controlled industrial setting, such as a chemical reactor.^[4] This approach allows for precise control over reaction conditions to maximize efficiency.^[4]
- In-situ carbonation involves injecting CO₂ into **olivine**-rich geological formations, where the carbonation reaction occurs underground.^[8] This method avoids the need for mining and transportation of the mineral.

The choice between ex-situ and in-situ methods depends on various factors, including the geological context, economic feasibility, and the scale of the sequestration project.

Quantitative Data Summary

The following tables summarize key quantitative data from various experimental studies on **olivine** carbonation.

Table 1: Optimal Reaction Conditions for **Olivine** Carbonation

Parameter	Optimal Range	Reference(s)
Temperature	185–200 °C	^{[1][2][7]}
CO ₂ Partial Pressure	11.6 - 15.0 MPa (116 - 150 bar)	^{[9][10]}
Olivine Particle Size	< 38 µm	^[11]

Table 2: Effect of Additives on Carbonation Efficiency

Additive	Concentration	Effect	Reference(s)
Sodium Bicarbonate (NaHCO ₃)	0.64 M - 2.5 M	Accelerates reaction	[12] [13]
Sodium Chloride (NaCl)	0.5 M - 1.0 M	Enhances dissolution	[8] [13]
Oxalic Acid	0.5 M	Increases carbonation efficiency	[4]
Ascorbic Acid	0.01 M	Increases carbonation efficiency	[4]

Experimental Protocols

Protocol for Ex-situ Olivine Carbonation in a Batch Reactor

This protocol describes a typical experimental setup for ex-situ **olivine** carbonation in a high-pressure batch reactor.

Materials and Equipment:

- High-pressure batch reactor (e.g., Parr reactor) with temperature and pressure controls[\[14\]](#)
- Ground **olivine** powder (desired particle size fraction)
- Deionized water
- CO₂ gas cylinder
- Additives (e.g., NaHCO₃, NaCl)
- Stirring mechanism
- Heating mantle
- Analytical equipment for solid and liquid phase analysis (see Section 5)

Procedure:

- Preparation:
 - Ensure the batch reactor is clean and dry.
 - Weigh a specific amount of ground **olivine** and place it inside the reactor.
 - Prepare the aqueous solution with the desired concentration of any additives (e.g., 0.5 M NaCl).[8]
 - Add the aqueous solution to the reactor, ensuring the **olivine** is fully submerged.
- Reaction Setup:
 - Seal the reactor according to the manufacturer's instructions.
 - Purge the reactor with low-pressure CO₂ to remove any residual air.
 - Pressurize the reactor with CO₂ to the desired partial pressure (e.g., 100 bar).[8]
 - Begin stirring the slurry at a constant rate (e.g., 600 rpm).[4]
 - Heat the reactor to the target temperature (e.g., 180°C) and maintain it for the duration of the experiment.[15]
- Reaction Monitoring and Termination:
 - Monitor the temperature and pressure inside the reactor throughout the experiment.
 - After the desired reaction time (e.g., 24 hours), turn off the heating and allow the reactor to cool to room temperature.[10]
 - Slowly and safely vent the CO₂ pressure.
- Sample Collection and Analysis:
 - Open the reactor and collect the solid and liquid samples.

- Separate the solid products from the liquid by filtration or centrifugation.
- Dry the solid products in an oven at a low temperature (e.g., 60°C).
- Analyze the solid and liquid samples using appropriate analytical techniques (see Section 5).

Protocol for In-situ Olivine Carbonation Simulation using a Flow-Through Reactor

This protocol outlines a laboratory-scale experiment to simulate in-situ **olivine** carbonation using a reactive percolation setup.

Materials and Equipment:

- High-pressure flow-through reactor system[15]
- Sintered **olivine** core or packed column of **olivine** grains
- High-pressure pump for fluid injection
- CO₂-saturated aqueous solution (e.g., water with 0.5 M NaHCO₃)[15]
- Confining pressure system
- Temperature control system
- Back-pressure regulator
- Fraction collector for effluent samples
- Analytical equipment

Procedure:

- Core Preparation and Saturation:
 - Place the **olivine** core or packed column into the reactor vessel.

- Apply a confining pressure (e.g., 110% of the fluid pressure).[15]
- Evacuate the core and then saturate it with the CO₂-free reaction fluid.
- Experimental Run:
 - Heat the reactor to the desired temperature (e.g., 180°C).[15]
 - Inject the CO₂-saturated fluid at a constant flow rate (e.g., 1 cm³/h) using the high-pressure pump.[15]
 - Maintain a constant back-pressure to ensure the fluid remains in a single phase.
 - Collect effluent fluid samples at regular intervals using the fraction collector.
- Post-Experiment Analysis:
 - After the experiment, cool down the reactor and depressurize the system.
 - Carefully remove the **olivine** core.
 - Analyze the collected fluid samples for changes in chemical composition.
 - Analyze the reacted **olivine** core for mineralogical and textural changes.

Analytical Techniques for Monitoring Carbonation

A variety of analytical techniques are employed to monitor the progress and efficiency of **olivine** carbonation.

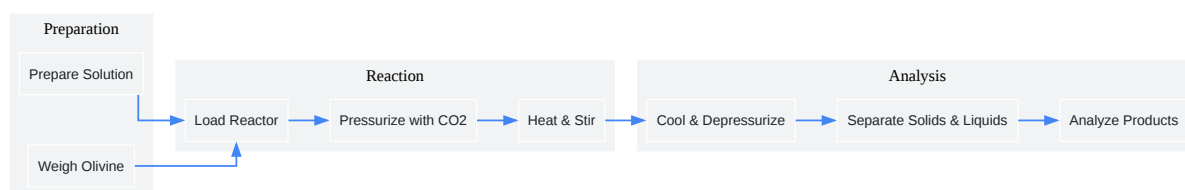
Table 3: Analytical Techniques

Technique	Purpose	Reference(s)
X-ray Diffraction (XRD)	Identify and quantify mineral phases in solid products.	[3]
Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDX)	Observe surface morphology and elemental composition of reacted olivine.	[16]
Raman Spectroscopy	In-situ monitoring of CO ₂ consumption and carbonate formation.	[9][17]
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	Determine the concentration of dissolved cations (e.g., Mg, Fe) in the aqueous phase.	
Thermogravimetric Analysis (TGA)	Quantify the amount of carbonate formed by measuring weight loss upon heating.	

Visualizing the Process

Experimental Workflow

The following diagram illustrates the general workflow for an ex-situ **olivine** carbonation experiment.

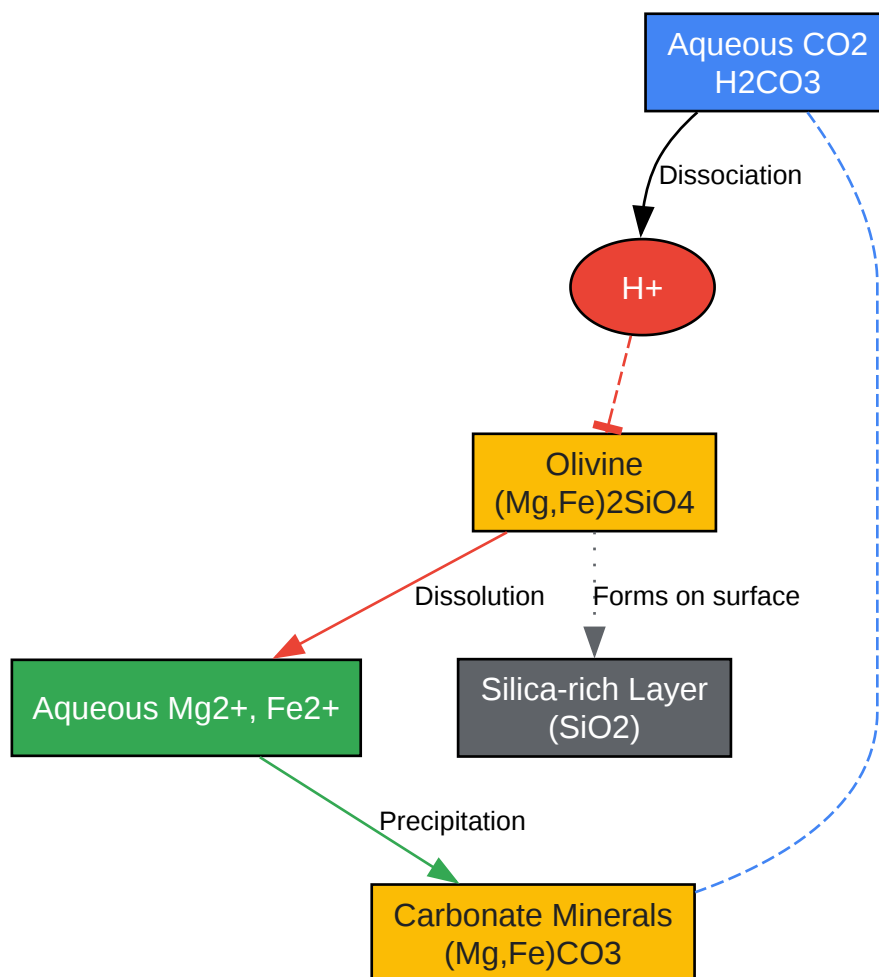


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Caption: Workflow for an ex-situ **olivine** carbonation experiment.

Olivine Carbonation Reaction Pathway

This diagram outlines the key steps in the **olivine** carbonation process.



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Caption: Simplified reaction pathway for **olivine** carbonation.

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